

# LK-99 Replication Studies: A Comparative Guide to Experimental Findings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **LK-60**

Cat. No.: **B12366833**

[Get Quote](#)

The initial announcement of LK-99 as a potential room-temperature, ambient-pressure superconductor sparked a flurry of replication efforts worldwide. This guide provides a comparative analysis of the key replication studies, summarizing their findings, detailing the experimental protocols used, and offering a visual representation of the synthesis workflow. The overwhelming consensus from the scientific community is that the original claims of room-temperature superconductivity in LK-99 have not been successfully replicated, with many of the observed phenomena attributed to impurities within the synthesized samples.[\[1\]](#)[\[2\]](#)

## Comparison of LK-99 Replication Study Results

Subsequent independent research has largely failed to reproduce the results reported by the original South Korean team.[\[1\]](#)[\[3\]](#) Many studies have concluded that LK-99 is not a superconductor at room temperature but rather an insulator in its pure form.[\[2\]](#) The magnetic and resistive anomalies observed in some samples are now widely believed to be caused by impurities, most notably copper sulfide (Cu<sub>2</sub>S).[\[1\]](#)[\[2\]](#)[\[4\]](#)

Research Group/Institution	Key Findings	Resistivity Results	Magnetization Results	Conclusion
Original Claim (Lee, Kim et al.)	Room-temperature, ambient-pressure superconductivity	Sharp drop in resistivity, but not to zero. <sup>[5]</sup>	Partial levitation (claimed Meissner effect). <sup>[3]</sup>	Superconductor
Beijing National Laboratory for Condensed Matter Physics	Sharp "superconducting-like" transition in resistivity and magnetic susceptibility.	Sharp drop in resistivity attributed to a structural phase transition in Cu <sub>2</sub> S impurities. <sup>[1]</sup>	Observed a transition in magnetic susceptibility.	Not a superconductor; observations linked to Cu <sub>2</sub> S impurities. <sup>[1]</sup>
Charles University, Prague	Synthesized LK-99 but found no evidence of superconductivity	No signs of superconductivity	Sample contained multiple components, not a single-phase material. <sup>[1]</sup>	Not a superconductor
Indian National Physical Laboratory	Initial attempts with precursor materials did not show superconductivity. A second attempt with purer materials also failed to show superconductivity	Not a superconductor.	The purer sample was diamagnetic but not superconducting. <sup>[1]</sup>	Not a superconductor

Kapil Kumar et al.	Confirmed the structure using X-ray crystallography (XRD).	Did not observe bulk superconductivity at room temperature.[6]	Failed to find strong diamagnetism.[2]	Not a superconductor
P. Puphal et al.	Synthesized single crystals of $\text{Pb}_9\text{Cu}(\text{PO}_4)_6\text{O}$ .	Disproved superconductivity in this chemical stoichiometry.	-	Not a superconductor
Southeast University	Claimed to measure very low resistance in one flake of LK-99 out of four synthesis attempts.	Very low resistance below a temperature of 110 K ( $-163^\circ\text{C}$ ). [2]	-	Possible superconductivity at low temperatures in some samples.
Various Chinese Labs (Early 2024)	Claimed successful replication in a modified manner, observing superconductive properties at 250 K ( $-23^\circ\text{C}$ ).	-	"Possibly" exhibits the Meissner effect; uncertainty due to lack of precise measurement instruments.	Potential for superconductivity in modified LK-99, but requires further verification.[7]

## Experimental Protocols

The synthesis of LK-99, as described in the original papers and attempted by various research groups, generally follows a two-step solid-state reaction method.[8][9]

### Step 1: Synthesis of Precursors

- Lanarkite ( $\text{Pb}_2(\text{SO}_4)\text{O}$ ) Synthesis:
  - Mix Lead(II) oxide ( $\text{PbO}$ ) and Lead(II) sulfate ( $\text{PbSO}_4$ ) powders in a 1:1 molar ratio.[10]

- Grind the mixture to form a fine powder.
- Heat the mixture in an alumina crucible at 725°C for 24 hours in air.[10]
- Allow the mixture to cool naturally.
- Copper(I) Phosphide (Cu<sub>3</sub>P) Synthesis:
  - Mix Copper (Cu) and Phosphorus (P) powders in a 3:1 molar ratio.[10]
  - Seal the mixture in a tube under vacuum.
  - Heat the sealed tube to 550°C for 48 hours.[10]

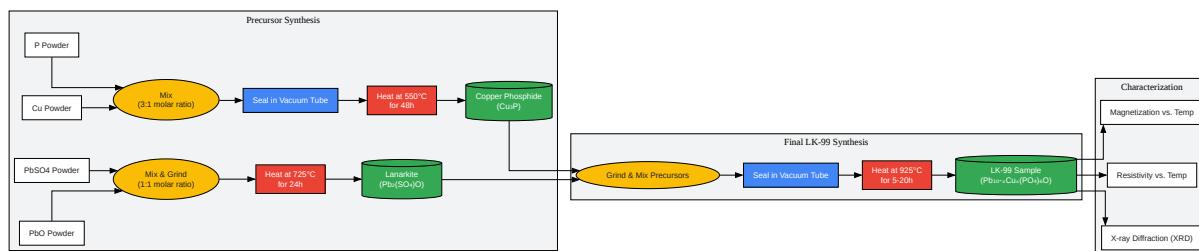
## Step 2: Final Synthesis of LK-99

- Grind the synthesized Lanarkite and Copper Phosphide crystals into a powder.
- Place the powdered mixture into a sealed tube under vacuum.
- Heat the sealed tube to 925°C for a duration ranging from 5 to 20 hours.[10] The reaction is described as: Pb<sub>2</sub>(SO<sub>4</sub>)O + Cu<sub>3</sub>P → Pb<sub>10-x</sub>Cu<sub>x</sub>(PO<sub>4</sub>)<sub>6</sub>O + S (g).[10]

It is important to note that many replication attempts have highlighted the difficulty in producing a single-phase material, with the final product often containing various impurities.[1]

## Experimental Workflow for LK-99 Synthesis

The following diagram illustrates the general workflow for the synthesis and characterization of LK-99 as attempted in various replication studies.



[Click to download full resolution via product page](#)

Caption: Workflow for LK-99 synthesis and characterization.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [physicsworld.com](http://physicsworld.com) [physicsworld.com]
- 2. LK-99 - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]

- 3. LK-99 Superconductor: From Breakthrough Hope to More Humble Reality - CNET [cnet.com]
- 4. [2311.03558] Replication and study of anomalies in LK-99--the alleged ambient-pressure, room-temperature superconductor [arxiv.org]
- 5. 4 critical tests for LK-99 as a true superconductor | by Ethan Siegel | Starts With A Bang! | Medium [medium.com]
- 6. Reported Failure To Reproduce Superconductivity, But Replication Of Apparent Diamagnetism, At Room Temperature In LK-99 | Science 2.0 [science20.com]
- 7. thequantuminsider.com [thequantuminsider.com]
- 8. storage.prod.researchhub.com [storage.prod.researchhub.com]
- 9. researchgate.net [researchgate.net]
- 10. shop.nanografi.com [shop.nanografi.com]
- To cite this document: BenchChem. [LK-99 Replication Studies: A Comparative Guide to Experimental Findings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12366833#replication-studies-of-lk-99-superconductivity>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)